

"3-(Hydroxymethoxy)propane-1,2-diol" reference standards and certified materials

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Compound of Interest

Compound Name: 3-(Hydroxymethoxy)propane-1,2-diol

Cat. No.: B13154598

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Technical Guide: 3-(Hydroxymethoxy)propane-1,2-diol Reference Standards

Executive Summary: The Stability Paradox

3-(Hydroxymethoxy)propane-1,2-diol (CAS: 10548-24-0) represents a unique challenge in analytical chemistry. Structurally, it is the hemiacetal formed between glycerol and formaldehyde. Unlike stable ethers (e.g., 3-methoxypropane-1,2-diol), this hemiacetal exists in a dynamic equilibrium.

Crucial Insight: There is currently no commercially available, stable Certified Reference Material (CRM) for isolated **3-(Hydroxymethoxy)propane-1,2-diol**. The molecule is transient; upon isolation or dilution in aqueous matrices, it rapidly hydrolyzes back to glycerol and formaldehyde or dehydrates to form cyclic acetals (Glycerol Formal).

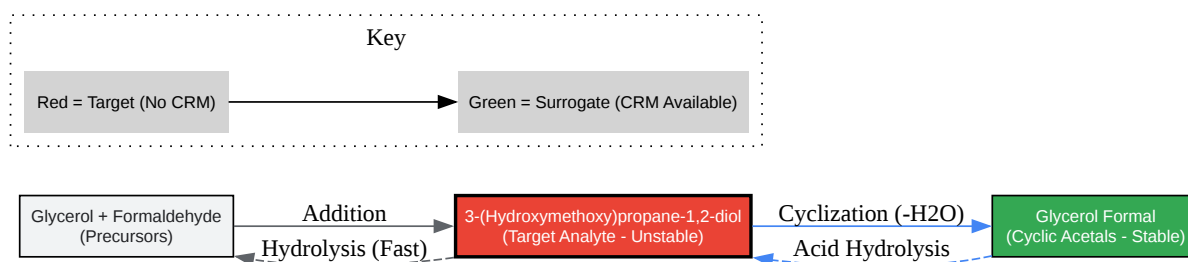
This guide outlines the industry-standard strategy for quantifying this analyte: utilizing Glycerol Formal as a stable surrogate marker and employing In-Situ qNMR for direct speciation.

Chemical Identity & Dynamics

To select the correct reference material strategy, one must understand the reaction pathway. The analyte is an intermediate that bridges the raw materials (Glycerol/Formaldehyde) and the stable cyclic products.

Reaction Pathway Visualization

The following diagram illustrates the equilibrium that prevents the isolation of the hemiacetal as a pure standard.



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Caption: The dynamic equilibrium of glycerol-formaldehyde adducts. The target hemiacetal (Red) is an intermediate that cannot be bottled as a pure standard.

Comparative Analysis of Reference Material Options

Since a direct CRM is unavailable, researchers must choose between stable surrogates or in-situ generation.

Feature	Option A: Glycerol Formal (Surrogate)	Option B: In-Situ Generation (Direct)	Option C: 3-Methoxy-1,2-propanediol
CAS Number	99569-11-6	10548-24-0 (Theoretical)	623-39-2
Chemical Nature	Cyclic Acetal (Stable)	Hemiacetal (Transient)	Ether (Stable)
Availability	High (Sigma, USP, EP)	None (Must synthesize)	High
Stability	Excellent (Years)	Minutes to Hours	Excellent
Analytical Utility	Quantifies total reacted formaldehyde potential.	Quantifies specific hemiacetal species via NMR.	Negative Control (Structurally distinct).
Recommendation	Primary Standard for GC/LC methods.	Research Standard for mechanistic studies.	Use only to rule out ether impurities.

Why Option A (Glycerol Formal) is the Industry Standard

While it is not the exact hemiacetal, Glycerol Formal is the stable end-product. In regulatory contexts (e.g., extractables/leachables or e-vapor analysis), detecting Glycerol Formal is often used as the proxy for the presence of the unstable hemiacetal precursors.

- Composition: Commercial Glycerol Formal is a mixture of two isomers:
 - 5-hydroxy-1,3-dioxane
 - 4-hydroxymethyl-1,3-dioxolane
- Purity: Available as >99% GC standards.

Experimental Protocols

Protocol 1: In-Situ Generation & Quantification (qNMR)

Use this protocol if you must prove the specific presence of the open-chain hemiacetal versus the cyclic acetal.

Principle: ^1H NMR is the only technique capable of observing the hemiacetal in equilibrium without shifting the equilibrium (unlike GC/LC which require dilution or heating).

Materials:

- Glycerol- d_8 (Deuterated, >99% D)
- Formaldehyde- d_2 (20% in D_2O) or Paraformaldehyde
- NMR Solvent: $\text{DMSO-} \text{d}_6$ (prevents fast exchange)

Workflow:

- Preparation: Dissolve Paraformaldehyde (1 eq) in $\text{DMSO-} \text{d}_6$ with heating (60°C) until clear.
- Addition: Add Glycerol (10 eq) to the solution. The excess glycerol drives the equilibrium toward the hemiacetal.
- Acquisition: Acquire ^1H NMR at 600 MHz.
- Signal Identification:
 - Free Formaldehyde: ~ 9.6 ppm (Singlet)
 - Hemiacetal ($-\text{O-CH}_2\text{-OH}$): Look for the methylene signal at 4.6–4.8 ppm. This signal is distinct from the cyclic acetal signals (usually 4.9–5.1 ppm).
- Validation: Spike with commercial Glycerol Formal (Option A). If the new peaks do not overlap with the spike, the presence of the intermediate hemiacetal is confirmed.

Protocol 2: Total Formaldehyde Adduct Analysis (GC-MS)

Use this protocol for routine quality control using the stable surrogate.

Principle: Convert all hemiacetals to stable cyclic acetals or derivatize them to quantify the total "Glycerol-Formaldehyde" load.

- Standard Preparation: Dilute Glycerol Formal (CAS 99569-11-6) in Methanol to create a calibration curve (1–100 µg/mL).
- Sample Prep: Extract sample in Methanol.
- GC Parameters:
 - Column: DB-WAX or equivalent polar column (30m x 0.25mm).
 - Inlet: 240°C (Note: High inlet temps may drive cyclization of any remaining hemiacetal, effectively measuring "Total Potential Glycerol Formal").
 - Detection: MS (SIM mode). Target ions: m/z 44, 57, 85.
- Calculation: Quantify the sum of the two isomer peaks against the Glycerol Formal calibration curve.

Critical Reference Data

When sourcing materials, ensure you do not confuse the target with structurally similar ethers.

Compound Name	Structure Type	CAS	Status
3-(Hydroxymethoxy)propane-1,2-diol	Hemiacetal	10548-24-0	UNSTABLE (No CRM)
Glycerol Formal	Cyclic Acetal	99569-11-6	Recommended Standard
3-Methoxy-1,2-propanediol	Ether	623-39-2	Distinct Impurity
3-MCPD	Chloropropanol	96-24-2	Toxic Impurity (Distinct)

References

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Sources

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